

An In-Depth Technical Guide on 11-Bromo-1undecanol

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Compound of Interest		
Compound Name:	11-Bromo-1-undecanol	
Cat. No.:	B108197	Get Quote

This guide provides essential physicochemical data for **11-Bromo-1-undecanol**, a halogenated alcohol utilized in various research and development applications, including in the OLED industry and for the preparation of derivatives like **11-mercapto-1-undecanol**.[1]

Physicochemical Data

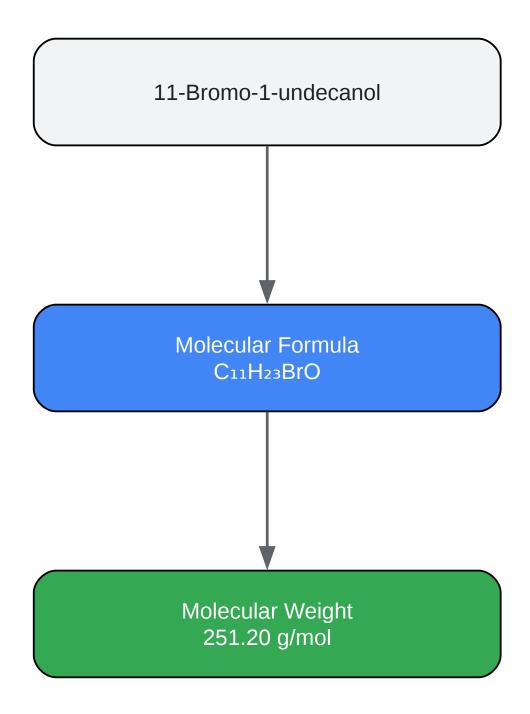
The fundamental molecular properties of **11-Bromo-1-undecanol** are summarized below. This data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C11H23BrO	[1][2][3][4][5]
Molecular Weight	251.20 g/mol	[1][3][4]
251.204 g/mol	[2]	
CAS Number	1611-56-9	[1][2]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.





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Core molecular properties of **11-Bromo-1-undecanol**.



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References

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- 5. 293440100 [thermofisher.com]
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